

Technical Support Center: Minimizing Plasticizer Migration in Diisononyl Azelate Formulations

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Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

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Status: Active Lead Scientist: Senior Application Specialist, Polymer Additives Division Subject: **Diisononyl Azelate** (DiNAz) – Migration Mitigation & Stability Protocols[1]

Introduction

Diisononyl azelate (DiNAz) is a premium aliphatic ester plasticizer favored for its exceptional low-temperature flexibility and lower volatility compared to adipates (like DOA).[1] However, like all monomeric esters, it is thermodynamically driven to migrate when the polymer matrix (typically PVC, PVB, or elastomers) is subjected to stress, heat, or incompatible media.[1]

This guide addresses the three vectors of DiNAz instability: Blooming (surface crystallization), Volatilization (loss to air), and Extraction (leaching into liquids).[1]

Module 1: Formulation & Thermodynamics (The "Why")

Q: Why is DiNAz blooming to the surface of my cured material after 48 hours?

A: This is a classic thermodynamic incompatibility issue, likely driven by a Solubility Parameter Mismatch.

While DiNAz is compatible with PVC, it has a "solubility limit."[\[1\]](#) If you exceed this limit (typically >50-60 phr depending on the resin K-value), the polymer chain network cannot solvate the excess ester. The system lowers its free energy by ejecting the plasticizer to the surface.

The Mechanism: Blooming occurs when the Gibbs Free Energy of Mixing () becomes positive.

As the material cools (T decreases), the entropic contribution () drops. If the enthalpic penalty (, derived from solubility differences) is too high, phase separation (blooming) occurs.[\[1\]](#)

Troubleshooting Protocol:

- Calculate Hansen Solubility Parameters (HSP): You must ensure the "Distance" () between the polymer and DiNAz is within the interaction radius ().
 - Action: Calculate the HSP Distance (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">[\[1\]](#)) using the formula:
[\[1\]](#)
 - Target: Ensure (Relative Energy Difference, RED).[\[1\]](#)
 - Note: DiNAz is more hydrophobic (lower) than phthalates.[\[1\]](#) If blooming occurs, blend with a high-polarity plasticizer (e.g., a polymeric adipate or trimellitate) to bridge the gap.[\[1\]](#)

Q: My formulation is stable at room temperature but fails "Loop Tack" tests after aging. Why?

A: You are seeing "Latent Migration" driven by semi-crystalline exclusion. DiNAz increases the free volume of the amorphous regions. However, if your base polymer (e.g., PVC) undergoes secondary crystallization (physical aging) over time, the crystalline domains grow and "squeeze" the plasticizer out of the amorphous phase.

Corrective Action:

- Increase Resin K-Value: Higher molecular weight resins have more entanglements, which physically trap the DiNAz molecule.[\[1\]](#)
- Add a "Locker": Incorporate 5-10% of a Polymeric Plasticizer (MW > 2000 g/mol).[\[1\]](#) The polymeric chains entangle with the resin and increase the viscosity of the plasticizer phase, drastically slowing diffusion.

Module 2: Leaching & Extraction (The "Where")

Q: We detect DiNAz leaching into lipid-based drug solutions. Is this preventable?

A: Prevention is difficult; Mitigation is possible.[\[1\]](#) This is governed by the Partition Coefficient ().

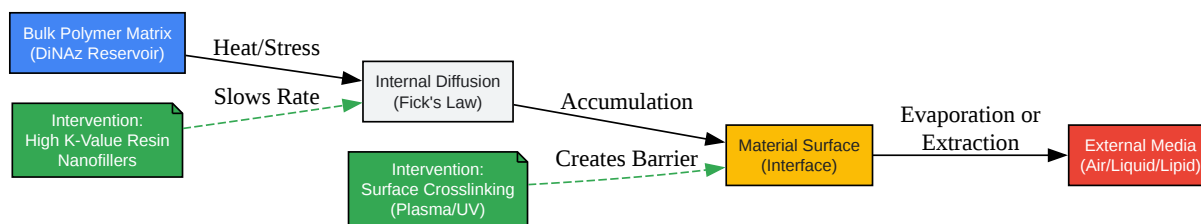
Diisononyl azelate is highly lipophilic (hydrophobic).[\[1\]](#) When in contact with lipid emulsions or fatty foods, the thermodynamics favor the movement of DiNAz from the polymer into the lipid. This is an entropy-driven extraction.[\[1\]](#)

Mitigation Workflow:

Strategy	Mechanism	Effectiveness	Trade-off
Surface Crosslinking	Creates a dense "skin" (0.1–1 m) that physically blocks large DiNAz molecules.[1]	High	Requires Plasma/UV equipment.[1]
Nanoclay Addition	Creates a "tortuous path." [1] Platelets force plasticizer to travel longer distances.[1]	Medium	Can affect optical clarity (haze).[1]
Surface Fluorination	Modifies surface energy to repel lipids. [1]	High	High cost; batch process.[1]

Visualization: The Migration Pathway

The following diagram illustrates the physical pathway of DiNAz migration and where interventions can stop it.



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Figure 1: The migration pathway of DiNAz from bulk matrix to external media, highlighting critical control points.[1]

Module 3: Experimental Validation Protocols

Protocol A: Accelerated Solvent Extraction (Modified ASTM D1239)

Use this to validate resistance to lipid extraction.[\[1\]](#)

- Preparation: Cut 50mm x 50mm films (0.25mm thickness). Weigh ().
- Media Selection:
 - Standard: Hexane (simulates extreme lipid extraction).[\[1\]](#)
 - Clinical: Cottonseed Oil or Simulant D (Ethanol 50%).[\[1\]](#)
- Immersion: Suspend sample in 400mL of media at 23°C for 24 hours.
 - Critical Step: Ensure the sample does not touch the container walls.
- Drying:
 - For volatile solvents: Air dry 30 mins, then vacuum dry 2 hrs.[\[1\]](#)
 - For Oils: Gently wipe with lint-free tissue; do not wash with solvent (this introduces error).[\[1\]](#)
- Calculation:[\[1\]](#)

Protocol B: The "Cigarette Paper" Test (Blooming Check)

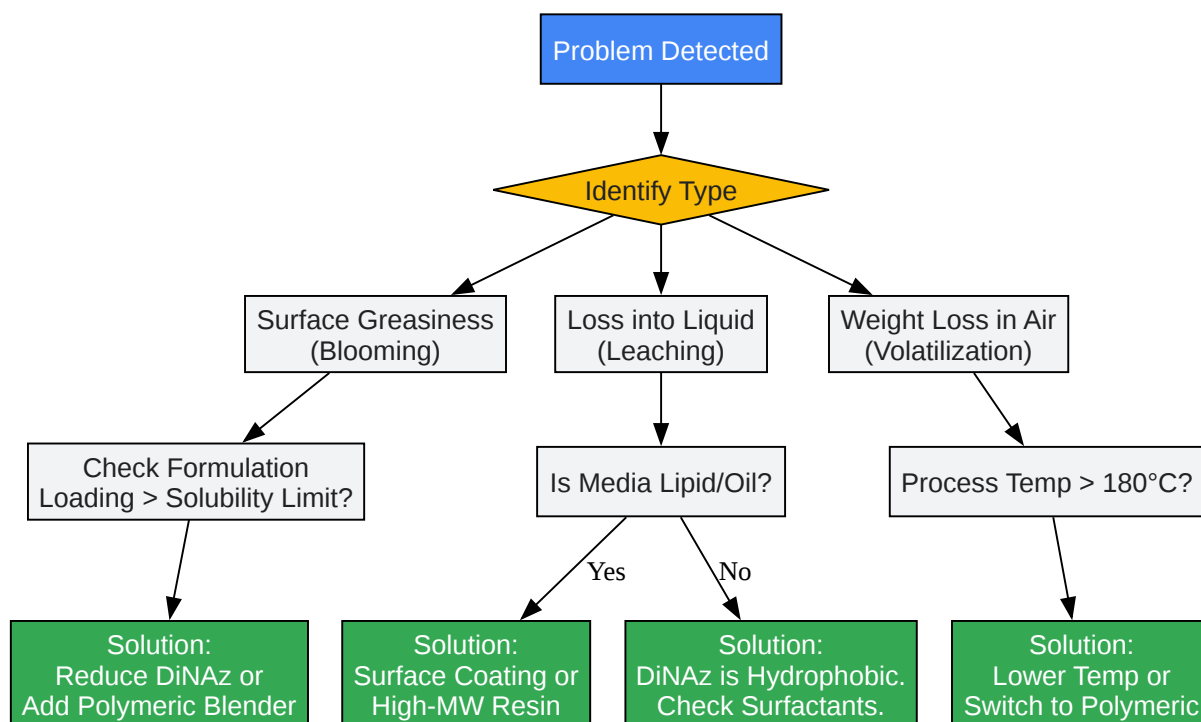
A rapid qualitative test for surface migration.

- Sandwich the PVC/DiNAz film between two sheets of standard cigarette paper.
- Place between glass plates.

- Apply a 5kg weight.[1]
- Incubate at 60°C for 24 hours.
- Analysis: Measure the area of the grease spot on the paper. Any translucent spot indicates DiNAz migration (blooming).[1]

Module 4: Troubleshooting Decision Tree

Use this logic flow to diagnose the root cause of migration in your specific application.



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Figure 2: Diagnostic workflow for identifying and resolving DiNAz migration issues.

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